

Comparative Toxicity Analysis: N-(4-ethoxyphenyl)ethanesulfonamide and Structurally Related Compounds

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Compound of Interest

Compound Name: N-(4-ethoxyphenyl)ethanesulfonamide

Cat. No.: B2376059

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A comprehensive review of the available toxicological data for **N-(4-ethoxyphenyl)ethanesulfonamide** and its analogs, including Phenacetin, Paracetamol, and Sulfanilamide, to inform researchers and drug development professionals. This guide synthesizes acute toxicity, carcinogenicity, and metabolic data, providing a framework for understanding the potential toxicological profiles of this class of compounds.

Due to a lack of direct toxicological studies on **N-(4-ethoxyphenyl)ethanesulfonamide**, this guide leverages data from its closest structural analogs to construct a comparative toxicity profile. The primary comparator is Phenacetin (N-(4-ethoxyphenyl)acetamide), which differs only in the substitution on the nitrogen atom (ethanesulfonyl vs. acetyl group). Data on Paracetamol (a metabolite of Phenacetin), Sulfanilamide (a parent sulfonamide), N-phenylacetamide, and 4-ethoxyaniline are also included to provide a broader context for structure-toxicity relationships.

Acute Toxicity Profile

A summary of the acute oral toxicity data for the selected compounds is presented in Table 1. Phenacetin exhibits low to moderate acute toxicity in rats, with reported LD50 values ranging from 1650 to 4000 mg/kg.[1][2] One source indicates an oral LD50 in rats of 1650 mg/kg, while another reports a value of 3600 mg/kg.[3][4] Its primary metabolite, Paracetamol, has a similar acute toxicity profile. In contrast, Sulfanilamide, the parent compound for many sulfonamide

drugs, shows a higher LD50 value in rats, suggesting lower acute toxicity compared to Phenacetin. N-phenylacetamide and 4-ethoxyaniline, which represent other structural components of the target molecule, exhibit moderate acute toxicity.

Compound	Chemical Structure	CAS Number	Molecular Formula	Oral LD50 (Rat)	Reference(s)
N-(4-ethoxyphenyl)ethanesulfonamide	Not available	C10H15NO3S	No data available		
Phenacetin	62-44-2	C10H13NO2	1650 - 4000 mg/kg	[1][2][3][5]	
Paracetamol	103-90-2	C8H9NO2	~1944 mg/kg		
Sulfanilamide	63-74-1	C6H8N2O2S	3900 mg/kg	[6]	
N-phenylacetamide	103-84-4	C8H9NO	800 mg/kg	[7]	
4-ethoxyaniline	156-43-4	C8H11NO	540 - 580 mg/kg	[8]	

Carcinogenicity and Genotoxicity

Phenacetin is classified as a Group 1 carcinogen by the International Agency for Research on Cancer (IARC), meaning it is carcinogenic to humans.[9][10] Chronic use of analgesic mixtures containing phenacetin has been linked to cancers of the renal pelvis and ureter.[9][11][12] Studies in experimental animals have also demonstrated its carcinogenicity, causing tumors in the urinary tract and nasal cavity.[13]

The genotoxicity of these compounds is often assessed using the Ames test, which evaluates their potential to cause mutations in bacteria. Aromatic amines and amides, such as the compounds discussed here, often require metabolic activation to become mutagenic.

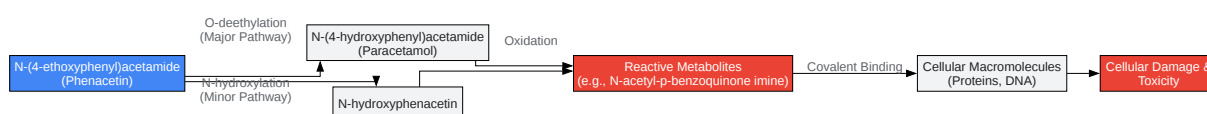
Metabolic Pathways and Formation of Reactive Metabolites

The toxicity of Phenacetin is intrinsically linked to its metabolism. The major metabolic pathway involves O-deethylation to form Paracetamol, which is then further metabolized. However, a minor but critical pathway involves the N-hydroxylation of Phenacetin, leading to the formation of reactive metabolites. These reactive intermediates, such as N-acetyl-p-benzoquinone imine (NAPQI) derived from Paracetamol, are highly electrophilic and can covalently bind to cellular macromolecules, leading to cellular damage and toxicity.^{[14][15][16][17]} This is the primary mechanism behind the hepatotoxicity observed in Paracetamol overdose.^{[18][19][20][21]}

Given the structural similarity, it is plausible that **N-(4-ethoxyphenyl)ethanesulfonamide** could undergo similar metabolic activation pathways, potentially leading to the formation of reactive intermediates and subsequent toxicity. The replacement of the acetyl group with an ethanesulfonyl group may influence the rate and extent of these metabolic pathways.

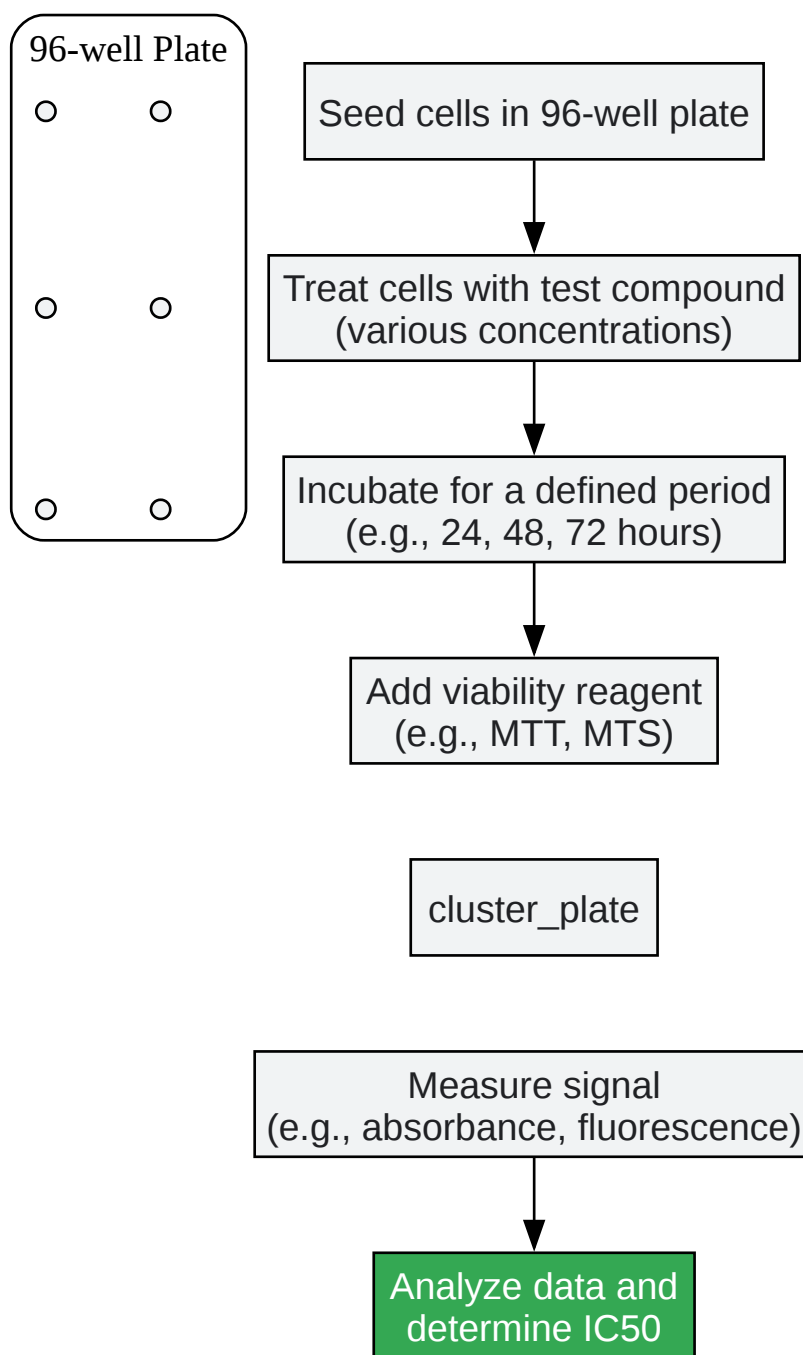
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key metabolic pathway leading to Phenacetin-induced toxicity and a general workflow for assessing cytotoxicity.



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Caption: Metabolic activation of Phenacetin leading to toxicity.



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